

# 2,3-Dihydroxypropyl methacrylate CAS number and safety data sheet

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## Compound of Interest

Compound Name: 2,3-Dihydroxypropyl methacrylate

Cat. No.: B7721761

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## An In-depth Technical Guide to 2,3-Dihydroxypropyl methacrylate

This technical guide provides comprehensive information on **2,3-Dihydroxypropyl methacrylate**, also known as glycerol monomethacrylate (GMMA), tailored for researchers, scientists, and professionals in drug development.

## Chemical Identification

Identifier	Value
Chemical Name	2,3-Dihydroxypropyl methacrylate
Synonyms	Glycerol monomethacrylate, GMMA, Glycerin 1-methacrylate, Methacrylic acid 2,3-dihydroxypropyl ester[1][2]
CAS Number	5919-74-4[1][2][3][4][5][6]
Molecular Formula	C7H12O4[1][2][3][4][5]
Molecular Weight	160.17 g/mol [1][2][4][5][6]
EINECS Number	227-642-6[1][2][3]
InChI Key	QRIMLDXJAPZHJE-UHFFFAOYSA-N[5][6]
Canonical SMILES	CC(=C)C(=O)OCC(CO)O[5]

## Hazard Identification and Classification

**2,3-Dihydroxypropyl methacrylate** is classified as a hazardous substance. The following table summarizes its hazard statements according to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS).

Hazard Class	Hazard Statement
Skin Irritation	H315: Causes skin irritation[7]
Eye Irritation	H319: Causes serious eye irritation[7][8]

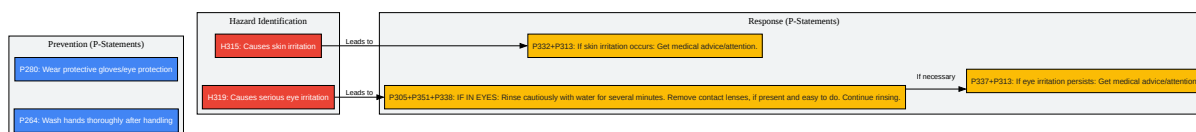
GHS Pictogram:

- GHS07 (Exclamation Mark)

Signal Word: Warning[7]

Precautionary Statements:

- Prevention: P264, P280[2][7]
- Response: P305+P351+P338, P332+P313, P362+P364, P337+P313[7]
- Storage: P405[2]
- Disposal: P501[2]



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Caption: Logical flow from hazard identification to preventative and response measures.

## Physical and Chemical Properties

Property	Value
Physical State	Liquid[5]
Hydrogen Bond Donor Count	2

Further physical and chemical data were not available in the provided search results.

## First-Aid Measures

Detailed first-aid protocols are essential when working with **2,3-Dihydroxypropyl methacrylate**.

Exposure Route	First-Aid Protocol
Eye Contact	Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes. Remove contact lenses if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.[2][7][9]
Skin Contact	Wash off immediately with plenty of water for at least 15 minutes. Take off contaminated clothing and wash it before reuse. If skin irritation occurs, get medical advice/attention.[7][9]
Ingestion	Clean mouth with water and drink plenty of water afterwards.[9]
Inhalation	No specific information was available in the search results.

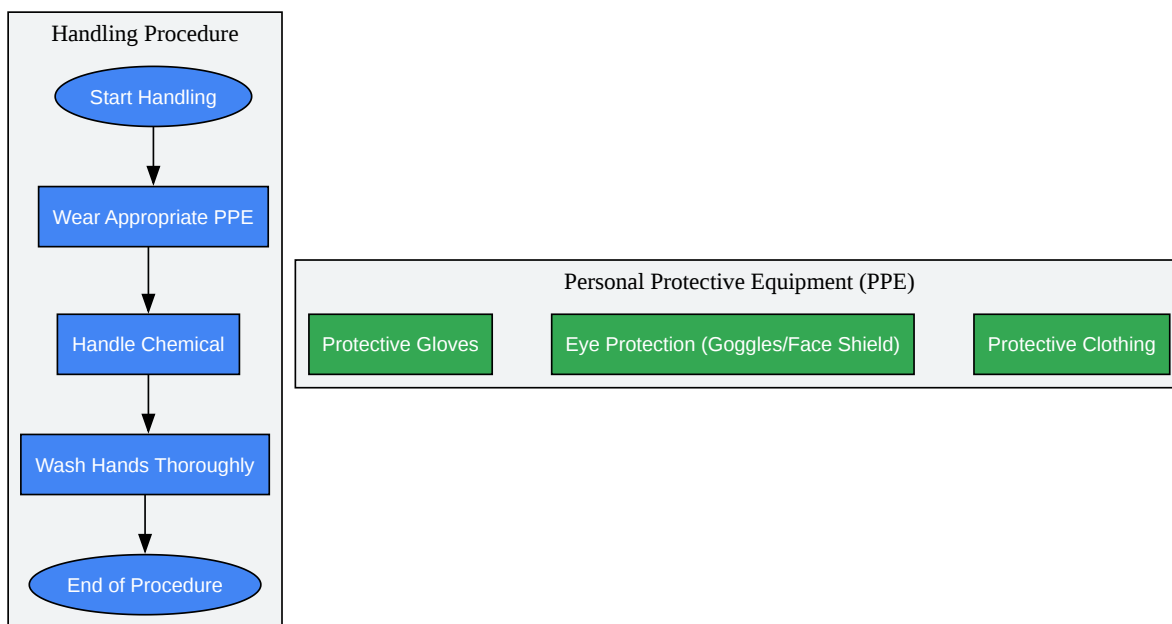
## Handling, Storage, and Exposure Control

### Safe Handling and Storage Protocols

- Handling: Wear appropriate personal protective equipment (PPE), including protective gloves, clothing, and eye/face protection.[2][9] Wash hands and any exposed skin thoroughly after handling.[7][9] Avoid breathing dust, fume, gas, mist, vapors, or spray.[9]
- Storage: Store in a cool, dark place under an inert atmosphere, between 2-8°C.[10] Keep away from incompatible materials such as strong oxidizing agents and excess heat.[9] Protect from light.[9] Store locked up.[2]

### Exposure Control and Personal Protection

The following workflow outlines the necessary steps for ensuring personal safety when handling **2,3-Dihydroxypropyl methacrylate**.



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